

An In-depth Technical Guide to the Synthesis of N-(3-ethoxyphenyl)cyclohexanecarboxamide

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Compound of Interest

Compound Name: N-(3-ethoxyphenyl)cyclohexanecarboxamide

Cat. No.: B268000

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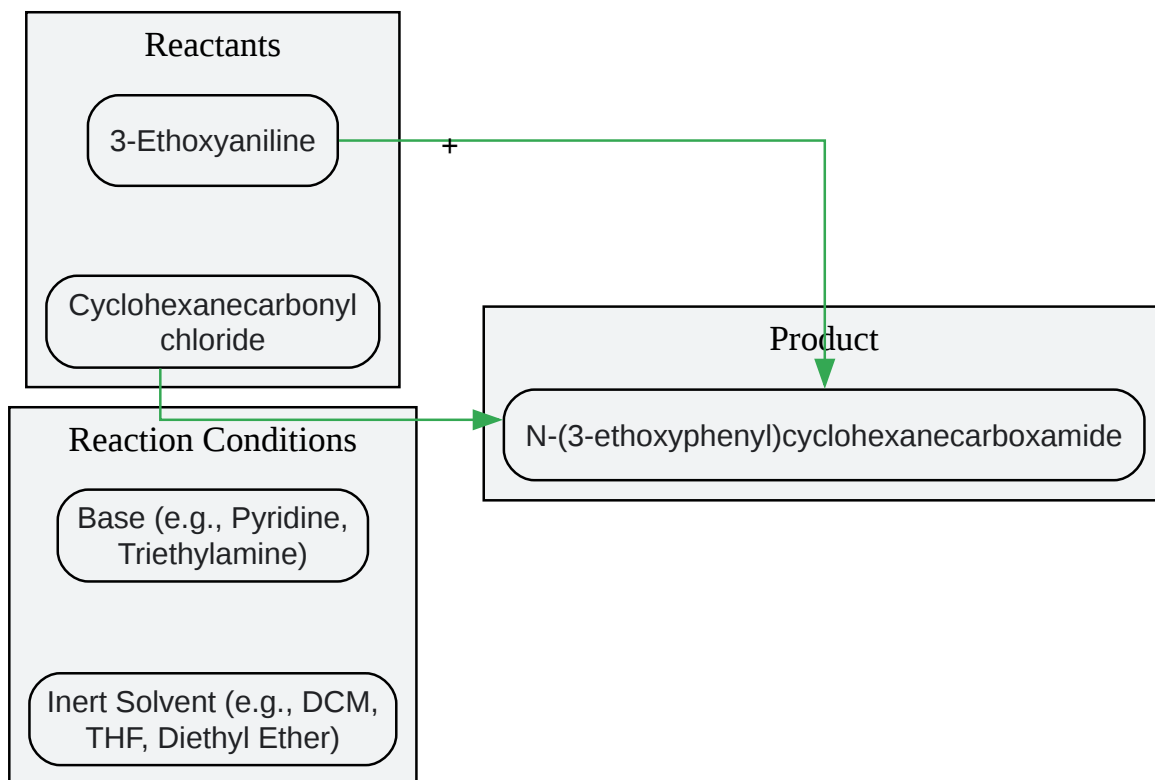
For Researchers, Scientists, and Drug Development Professionals

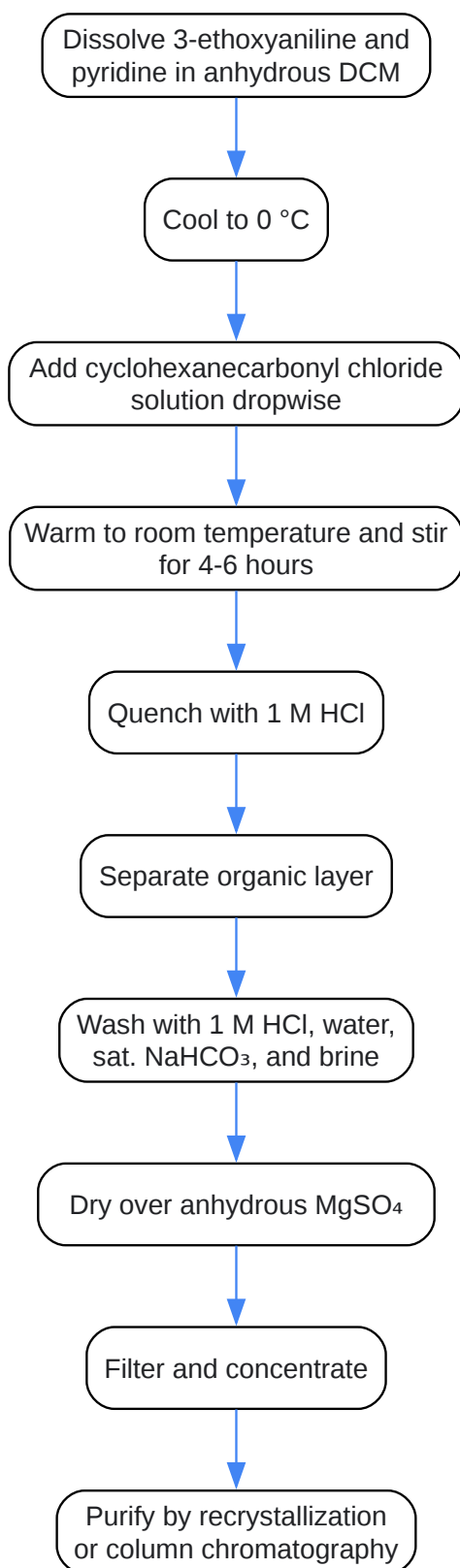
This technical guide provides a comprehensive overview of a feasible synthesis pathway for **N-(3-ethoxyphenyl)cyclohexanecarboxamide**, a molecule of interest in medicinal chemistry and drug discovery. Due to the limited availability of direct literature on this specific compound, this guide outlines a well-established and chemically sound synthetic approach based on analogous reactions. The provided experimental protocol is a representative method and may require optimization for specific laboratory conditions.

Core Synthesis Pathway: Acylation of 3-Ethoxyaniline

The most direct and logical synthetic route to **N-(3-ethoxyphenyl)cyclohexanecarboxamide** is the acylation of 3-ethoxyaniline with cyclohexanecarbonyl chloride. This reaction, a classic example of nucleophilic acyl substitution, involves the attack of the nucleophilic amine group of 3-ethoxyaniline on the electrophilic carbonyl carbon of cyclohexanecarbonyl chloride. The reaction typically proceeds in the presence of a base to neutralize the hydrochloric acid byproduct.

The general reaction scheme is as follows:





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